

Calamenene CAS number and molecular formula

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Compound of Interest

Compound Name: Calamenene

Cat. No.: B1233964

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An In-depth Technical Guide to Calamenene

This technical guide provides a comprehensive overview of **Calamenene**, a sesquiterpenoid of interest to researchers, scientists, and drug development professionals. This document details its chemical identity, physicochemical properties, natural occurrence, synthesis protocols, and biological activities, with a focus on its antimicrobial and anti-inflammatory mechanisms.

Chemical Identity and Physicochemical Properties

Calamenene is a bicyclic sesquiterpenoid with the molecular formula $C_{15}H_{22}$.^{[1][2][3][4]} It exists as several stereoisomers, with the cis and trans forms being common. The specific CAS Registry Number can vary depending on the isomeric form. For the mixed isomers, a common CAS number is 6617-49-8, while specific stereoisomers like (1S,4S)-**calamenene** have the CAS number 483-77-2.^{[1][2][3][4]}

Physicochemical Data Summary

A summary of the key physicochemical properties of **Calamenene** is presented in Table 1. This data is essential for understanding its behavior in various experimental and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₂	[1][2][3][4]
Molecular Weight	202.33 g/mol	[1][4]
CAS Number (mixed isomers)	6617-49-8	[3]
CAS Number ((1S,4S)-cis-Calamenene)	483-77-2	[1][2][4]
CAS Number ((Z)-Calamenene)	72937-55-4	[5][6]
Boiling Point	110-115 °C at 10 Torr; ~285 °C at 760 mmHg	[2][6]
Density	~0.9334 g/cm ³ at 20 °C	[2]
logP (Octanol/Water Partition Coefficient)	5.1 - 6.227 (estimated)	[4][6]
Water Solubility	0.1962 mg/L at 25 °C (estimated)	[6]
Appearance	Colorless to light yellow liquid	N/A
Odor	Aromatic, herbaceous, spicy	N/A

Natural Occurrence

Calamenene is a constituent of the essential oils of numerous plants. It is notably found in species of the *Croton* and *Calamintha* genera.[1] For instance, it has been identified in the essential oil of *Croton cajucara*. The foliage of *Cupressus bakeri* is also a rich natural source of **cis-calamenene**, with concentrations reported to be between 2.1% and 9.1% of the total volatile profile.[1] Other reported natural sources include allspice, common oregano, rosemary, cloves, guava, and sweet basil.

Experimental Protocols

Extraction from Natural Sources

A common method for obtaining **Calamenene** from plant material is through hydrodistillation to extract the essential oil, followed by purification steps to isolate the compound.[1]

Total Synthesis of (-)-Calamenene

A synthetic route to (-)-**Calamenene** has been reported starting from l-menthone.[1][7] The key steps are outlined below:

- **Alkylation of l-menthone:** l-menthone is alkylated using lithium diisopropylamide (LDA) and an appropriate alkyl halide.
- **Grignard Reaction:** The resulting ketone undergoes a Grignard reaction with methylmagnesium chloride to yield an intermediate alcohol.[1]
- **Ring-Closing Metathesis (RCM):** The diene alcohol is then treated with Grubbs' catalyst to facilitate a ring-closing metathesis reaction, forming the bicyclic core of **Calamenene**. [1]
- **Dehydration:** The final step involves the dehydration of the alcohol to yield **Calamenene**. [7]

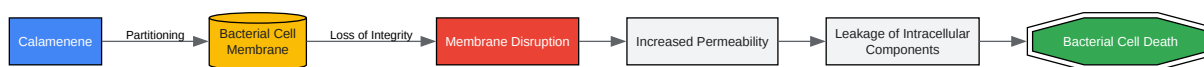
A detailed experimental procedure for a similar synthesis is as follows: A solution of the intermediate alcohol (100 mg, 0.45 mmol) in pyridine (5 mL) is treated with POCl₃ (0.084 mL, 2.0 eq.) at room temperature overnight. Water is then added, and the mixture is extracted with ether. The organic layer is subsequently washed with 1M HCl and brine, dried over MgSO₄, and evaporated. The resulting residue is purified by silica gel column chromatography (hexane-EtOAc, 0-20%) to afford (-)-**calamenene**. [7]

Biological Activity and Signaling Pathways

Calamenene has demonstrated a range of biological activities, with its antimicrobial and anti-inflammatory properties being of significant interest.

Antimicrobial Activity

Terpenoids, including **Calamenene**, are known to exert their antimicrobial effects primarily through the disruption of the bacterial cell membrane.[8][9] Their lipophilic nature allows them to partition into the lipid bilayer of the cell membrane, leading to a loss of membrane integrity and function.[8][9] This disruption can result in the leakage of intracellular components and ultimately lead to cell death.[8][9]



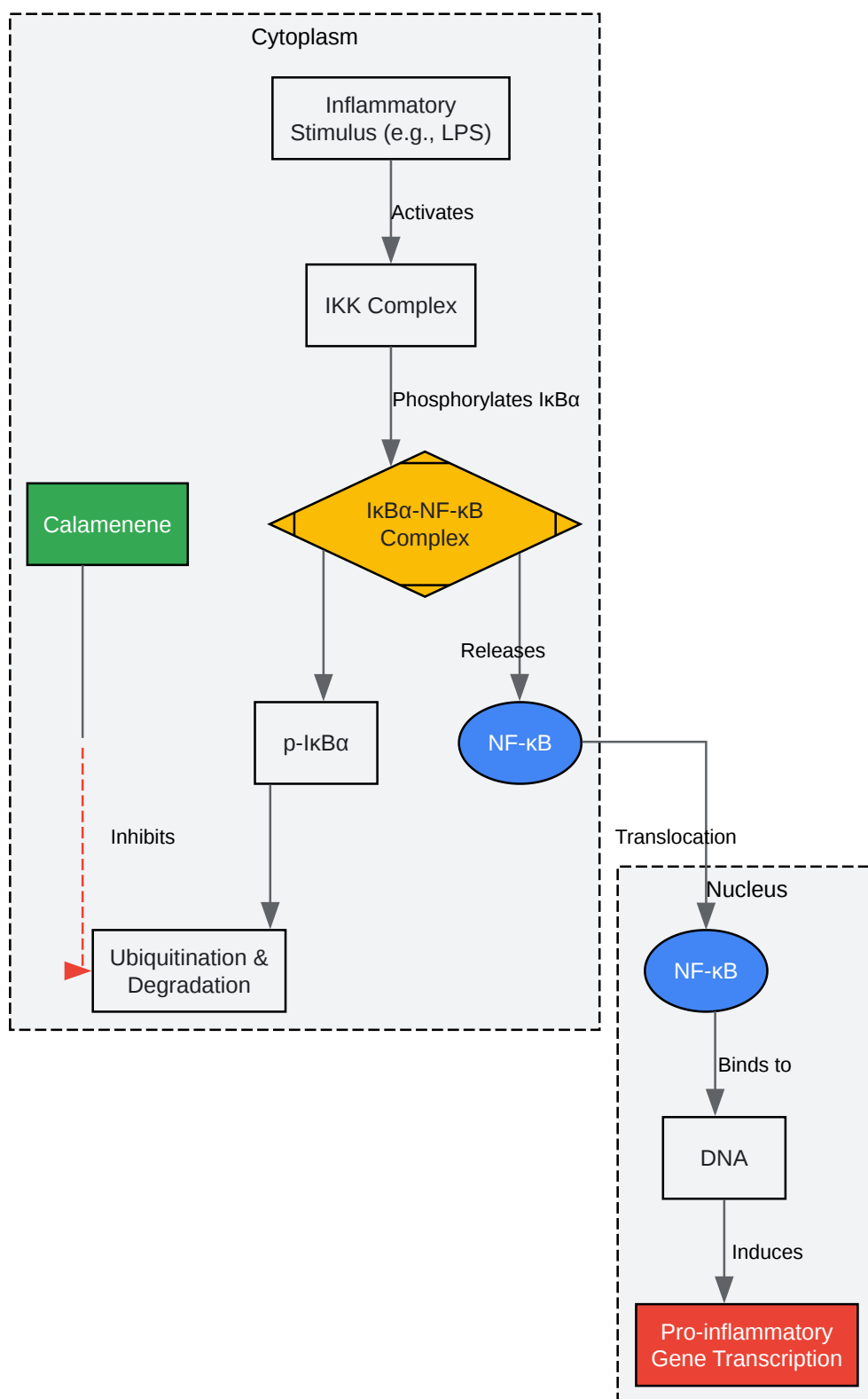
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Antimicrobial Mechanism of **Calamenene**

Anti-inflammatory Activity

Several sesquiterpenes have been shown to exert anti-inflammatory effects by modulating the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central regulator of the inflammatory response. It is hypothesized that **Calamenene** may follow a similar mechanism. In this proposed pathway, an inflammatory stimulus (like LPS) activates the IKK complex, which then phosphorylates I κ B α . This phosphorylation targets I κ B α for ubiquitination and subsequent degradation, releasing NF- κ B to translocate to the nucleus and induce the transcription of pro-inflammatory genes.

Calamenene may inhibit this pathway, potentially by preventing the degradation of I κ B α , thereby sequestering NF- κ B in the cytoplasm and reducing the inflammatory response.



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Proposed Anti-inflammatory Mechanism of **Calamenene** via NF-κB Pathway Inhibition

Conclusion

Calamenene is a naturally occurring sesquiterpenoid with well-defined chemical and physical properties. Its presence in various medicinal plants corresponds with its observed biological activities, including antimicrobial and anti-inflammatory effects. The outlined synthesis protocols provide a basis for further research and development of **Calamenene** and its derivatives for potential therapeutic applications. The proposed mechanisms of action, centered on cell membrane disruption and modulation of the NF- κ B pathway, offer a framework for future investigations into its pharmacological potential. This guide serves as a foundational resource for scientists and researchers in the fields of natural product chemistry, pharmacology, and drug discovery.

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